

Safety and Toxicity Profile of 2-Hydroxy-3-methoxybenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-Hydroxy-2-methoxybenzoic acid

Cat. No.: B1340367

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the current knowledge regarding the safety and toxicity profile of 2-hydroxy-3-methoxybenzoic acid (also known as 3-methoxysalicylic acid or o-vanillic acid). While extensive quantitative toxicological data remains limited in publicly accessible literature, this document synthesizes available hazard information, details from a key study on its anti-allergic properties, and relevant experimental protocols. A significant focus is placed on its mechanism of action in modulating mast cell-mediated allergic reactions through the FcεRI signaling pathway, which is visually represented. This guide is intended to serve as a foundational resource for researchers and professionals in drug development, highlighting both what is known and the existing data gaps in the safety assessment of this compound.

Chemical and Physical Properties

2-Hydroxy-3-methoxybenzoic acid is a benzoic acid derivative. It is recognized as a metabolite found in various organisms.^[1]

Property	Value	Source
Synonyms	3-Methoxysalicylic acid, o-Vanillic acid	[1]
Molecular Formula	C ₈ H ₈ O ₄	[1]
Molecular Weight	168.15 g/mol	[1]
CAS Number	877-22-5	[1]
Appearance	White to cream to yellow to brown powder	Thermo Fisher Scientific
Melting Point	151°C to 152°C	Fisher Scientific

Toxicological Data

A comprehensive review of available literature reveals a notable scarcity of quantitative toxicological data for 2-hydroxy-3-methoxybenzoic acid. Specific values for acute toxicity (e.g., LD50), repeat-dose toxicity (e.g., NOAEL), carcinogenicity, and reproductive toxicity have not been identified in the public domain. However, hazard classifications from safety data sheets (SDS) and related studies on isomers provide some insight into its potential toxicological profile.

Acute Toxicity

No specific oral, dermal, or inhalation LD50 values for 2-hydroxy-3-methoxybenzoic acid are available.

Skin and Eye Irritation

Based on Globally Harmonized System (GHS) classifications from multiple sources, 2-hydroxy-3-methoxybenzoic acid is considered an irritant.

Hazard	Classification	Source
Skin Irritation	Causes skin irritation (H315)	[1]
Eye Irritation	Causes serious eye irritation (H319)	[1]
Respiratory Irritation	May cause respiratory irritation (H335)	[1]

Genotoxicity

Direct mutagenicity studies, such as the Ames test, for 2-hydroxy-3-methoxybenzoic acid are not readily available. However, a study on vanillic acid isomers suggested that o-vanillic acid (2-hydroxy-3-methoxybenzoic acid) exhibited the highest toxicity and protein degradation potential in E. coli biosensor strains among the tested isomers.[\[2\]](#)[\[3\]](#) Another study on vanillic acid (4-hydroxy-3-methoxybenzoic acid) showed it could prevent oxidative DNA damage at low doses, but high doses had genotoxic effects.[\[4\]](#)

In Vitro Cytotoxicity

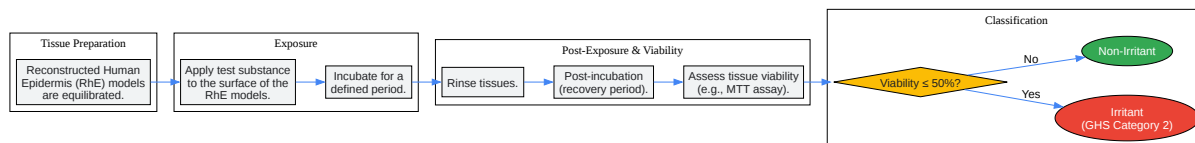
A study investigating the biological effects of vanillic acid and its isomers reported that o-vanillic acid was the most cytotoxic compound among the isomers tested on model cell lines.[\[5\]](#)

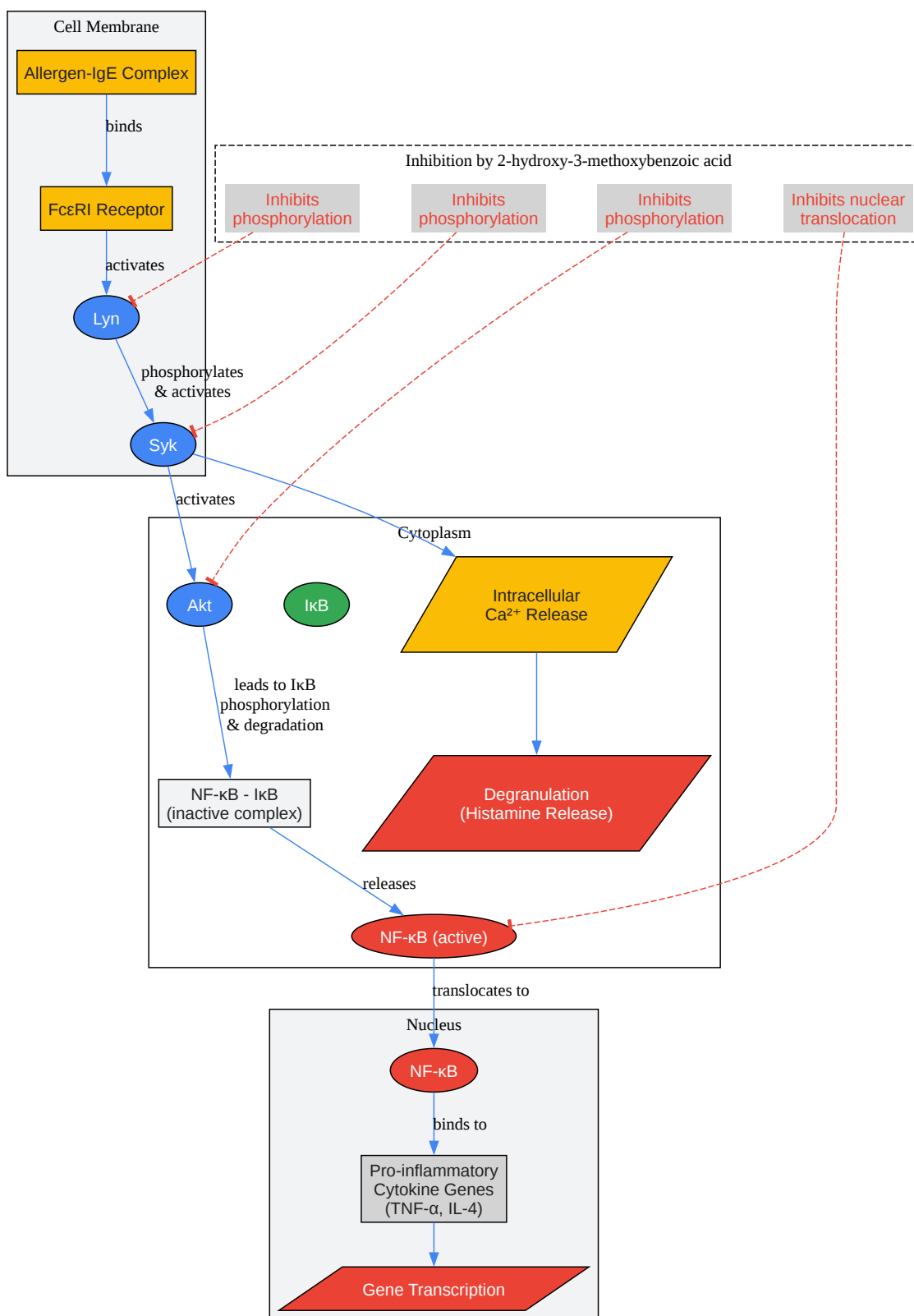
Experimental Protocols

Assessment of Skin and Eye Irritation

The classification of 2-hydroxy-3-methoxybenzoic acid as a skin and eye irritant is likely based on standardized testing protocols such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

Experimental Workflow for In Vitro Skin Irritation Testing (based on OECD TG 439)





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